

# Introduction: The Strategic Value of the 7-Methoxyindoline Scaffold

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## Compound of Interest

**Compound Name:** 7-METHOXY-2,3-DIHYDRO-1H-INDOLE

**Cat. No.:** B1368815

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In the landscape of modern medicinal chemistry, the indole ring system stands out as a "privileged structure," a recurring motif in numerous pharmaceuticals and bioactive natural products.<sup>[1]</sup> The strategic modification of this core scaffold allows for the fine-tuning of pharmacological activity. **7-Methoxy-2,3-dihydro-1H-indole**, also known as 7-methoxyindoline, represents a particularly valuable building block. Its unique combination of a saturated heterocyclic ring, an aromatic system, and a strategically placed methoxy group makes it a versatile intermediate for creating complex molecules.<sup>[2]</sup> The methoxy group, in particular, can enhance solubility and reactivity, making it an attractive starting point for novel drug candidates targeting a range of conditions, from neurological disorders to cancer.<sup>[2]</sup>

This guide, crafted from the perspective of a Senior Application Scientist, moves beyond a simple data sheet. It provides a comprehensive analysis of the core physicochemical properties of **7-methoxy-2,3-dihydro-1H-indole**, explains the causality behind experimental choices for its characterization, and offers robust, self-validating protocols for its evaluation. Our objective is to equip researchers and drug development professionals with the foundational knowledge and practical methodologies required to effectively utilize this potent scaffold in their discovery programs.

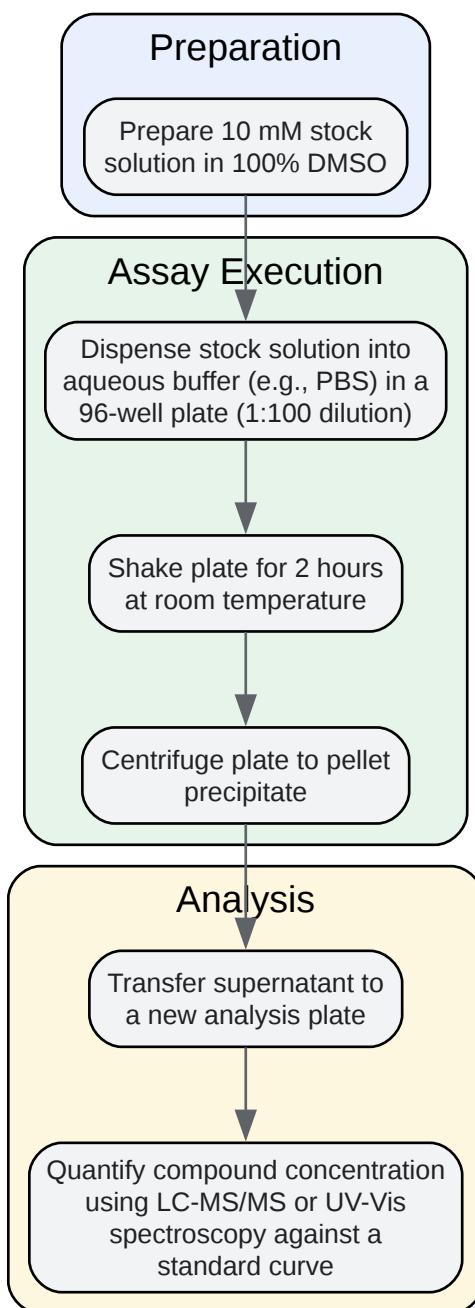
## Part 1: Molecular and Physicochemical Profile

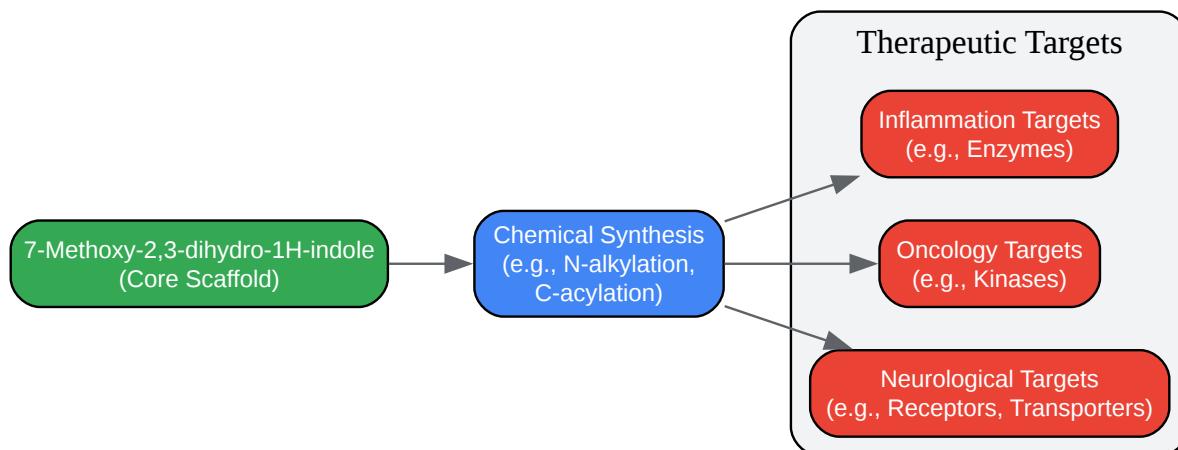
The foundational step in evaluating any chemical entity is to establish its fundamental molecular and physical characteristics. These properties govern its behavior in both chemical

reactions and biological systems.

## Chemical Structure and Identifiers

The structure of **7-methoxy-2,3-dihydro-1H-indole** features a bicyclic system where a benzene ring is fused to a pyrrolidine ring, with a methoxy group (-OCH<sub>3</sub>) substituent at position 7 of the aromatic ring.





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## References

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